

Preparing Stock Solutions of WDR5-0103: Application Notes and Protocols

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Compound of Interest

Compound Name: WDR5-0103

Cat. No.: B1682272

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Abstract

This document provides detailed application notes and protocols for the preparation of stock solutions of **WDR5-0103**, a potent and selective antagonist of the WD repeat-containing protein 5 (WDR5).[1][2][3][4][5] **WDR5-0103** disrupts the interaction between WDR5 and mixed-lineage leukemia (MLL) protein, leading to the inhibition of the MLL core complex's methyltransferase activity.[1][4][5] Proper preparation and storage of **WDR5-0103** stock solutions are critical for ensuring experimental reproducibility and accuracy. This guide outlines the physicochemical properties of **WDR5-0103**, provides detailed protocols for its dissolution, and includes recommendations for storage and handling.

Physicochemical Properties and Solubility

WDR5-0103, with the chemical formula $C_{21}H_{25}N_3O_4$ and a molecular weight of 383.44 g/mol, is a solid compound.[1][2][6] Its solubility is a key factor in the preparation of stock solutions for in vitro and in vivo studies. The compound is soluble in several organic solvents but is insoluble in water.[6][7]

Table 1: Solubility of **WDR5-0103** in Common Solvents

Solvent	Maximum Concentration (mM)	Maximum Concentration (mg/mL)	Notes
DMSO	100 - 200.81	38.34 - 77	Hygroscopic DMSO can reduce solubility; use fresh solvent.[1] [4][7][8] Sonication or gentle heating may be required.[3]
Ethanol	50	19.17 - 21	
DMF	~86.8	33.3	
DMF:PBS (pH 7.2) (1:1)	~1.3	0.5	

Note: The solubility data is compiled from various sources and may vary slightly between batches.[1][9] Always refer to the batch-specific certificate of analysis for the most accurate information.

Experimental Protocols

Materials and Equipment

- **WDR5-0103** powder
- High-purity, anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile, nuclease-free microcentrifuge tubes or vials
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Optional: Sonicator or water bath

Protocol for Preparing a 100 mM WDR5-0103 Stock Solution in DMSO

This protocol describes the preparation of a high-concentration stock solution, which can be further diluted to working concentrations.

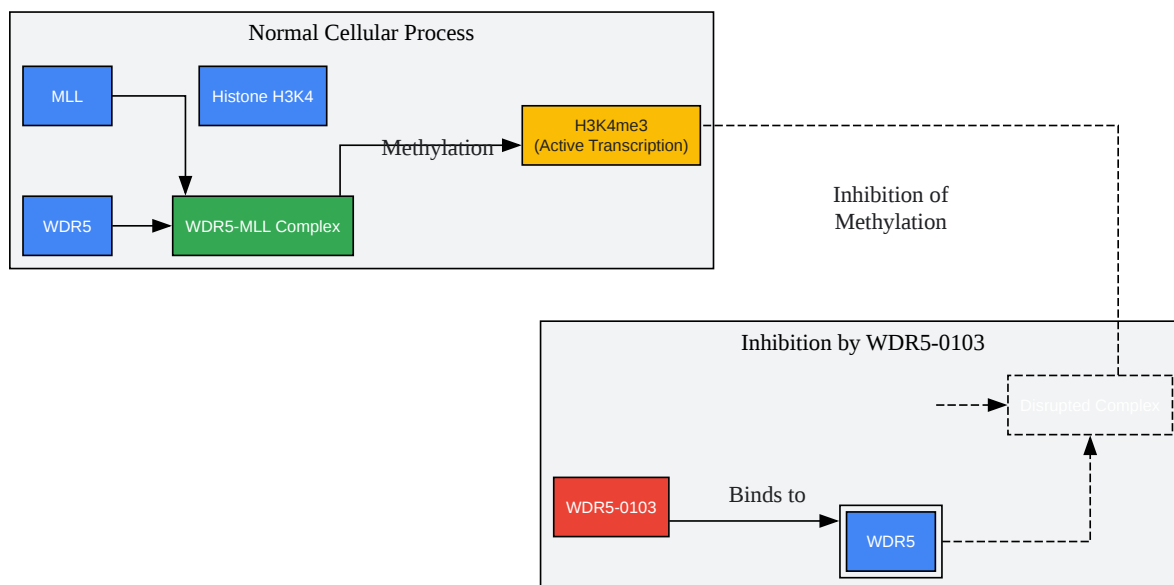
- **Aseptic Technique:** Perform all steps in a clean, sterile environment, such as a laminar flow hood, to prevent contamination.
- **Weighing the Compound:** Accurately weigh the desired amount of **WDR5-0103** powder. For example, to prepare 1 mL of a 100 mM stock solution, you would need 38.34 mg of **WDR5-0103** (Molecular Weight = 383.44 g/mol).
- **Solvent Addition:** Add the appropriate volume of fresh, anhydrous DMSO to the vial containing the **WDR5-0103** powder. For 38.34 mg of the compound, add 1 mL of DMSO to achieve a 100 mM concentration.
- **Dissolution:** Tightly cap the vial and vortex thoroughly until the powder is completely dissolved. If dissolution is slow, brief sonication or warming the solution in a water bath at a temperature not exceeding 45°C can aid the process.^[3] Visually inspect the solution to ensure there are no visible particles.
- **Aliquoting:** To avoid repeated freeze-thaw cycles which can degrade the compound, it is highly recommended to aliquot the stock solution into smaller, single-use volumes (e.g., 10-50 µL) in sterile microcentrifuge tubes.^{[3][7][8]}
- **Storage:** Store the aliquoted stock solutions at -20°C or -80°C for long-term stability.^{[3][6][7]} ^[9] A stock solution stored at -80°C in a solvent can be stable for at least one year.^{[3][7]} For short-term storage (days to a week), 4°C is acceptable.^[3]

Visualizations

Signaling Pathway of WDR5-0103 Action

The following diagram illustrates the mechanism of action of **WDR5-0103**. WDR5 is a crucial component of the MLL histone methyltransferase complex. **WDR5-0103** competitively binds to

WDR5, preventing its interaction with MLL and thereby inhibiting the methylation of Histone H3 at lysine 4 (H3K4), a mark associated with active gene transcription.[4][5][10]

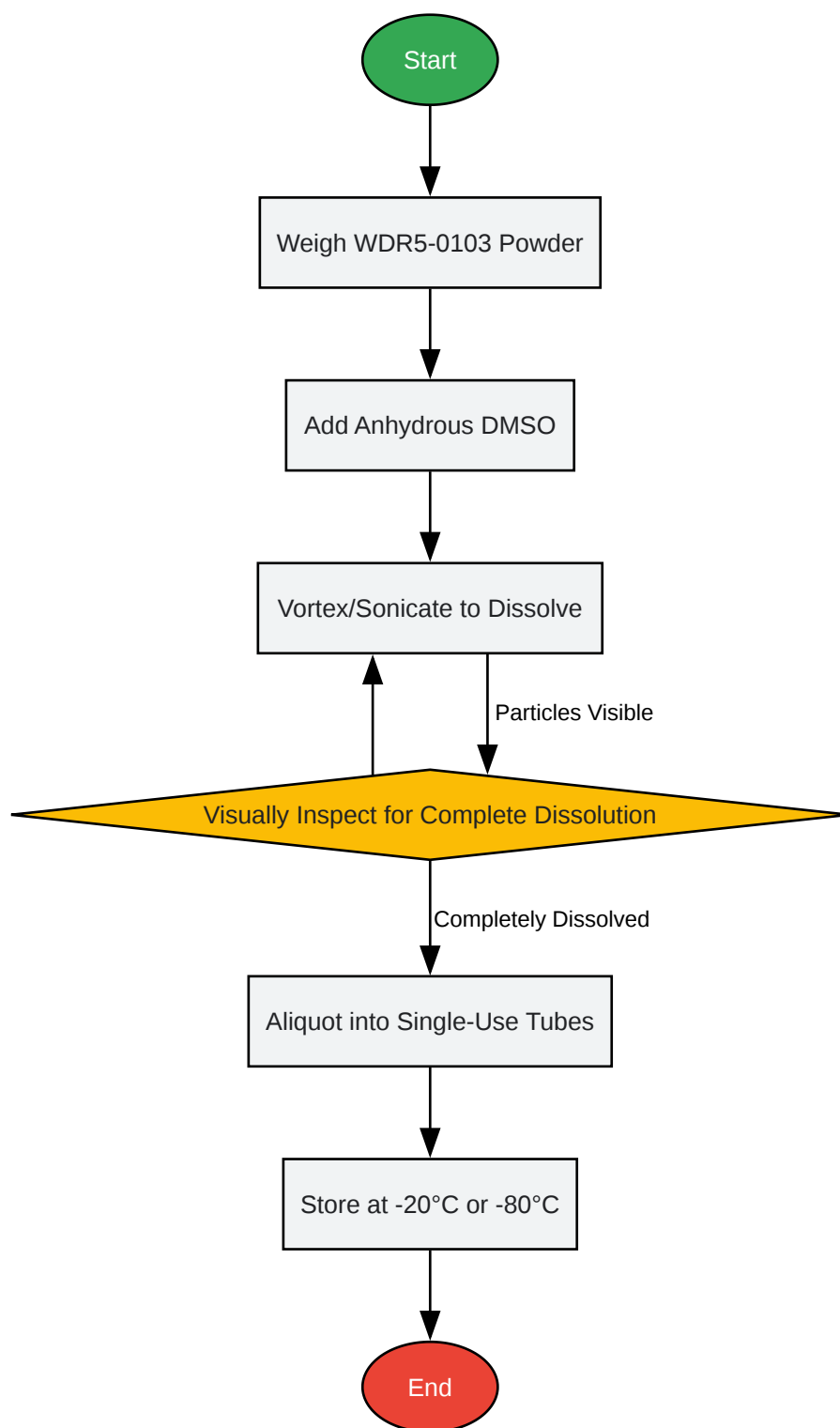


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Caption: **WDR5-0103** inhibits the WDR5-MLL interaction.

Experimental Workflow for Stock Solution Preparation

This diagram outlines the sequential steps for preparing a **WDR5-0103** stock solution.



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Caption: Workflow for preparing **WDR5-0103** stock solution.

Safety and Handling

- **WDR5-0103** is intended for laboratory research use only.^[1]
- Wear appropriate personal protective equipment (PPE), including gloves, lab coat, and safety glasses, when handling the compound.
- Handle the powder in a well-ventilated area or a chemical fume hood to avoid inhalation.
- Consult the Safety Data Sheet (SDS) for comprehensive safety information.

By following these guidelines, researchers can ensure the accurate and safe preparation of **WDR5-0103** stock solutions for their experimental needs.

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